

Personal protective equipment for handling 1-(2-Bromoethyl)pyrrolidine-2,5-dione

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Compound of Interest

Compound Name: 1-(2-Bromoethyl)pyrrolidine-2,5-dione

Cat. No.: B1282867

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Essential Safety and Handling Guide for 1-(2-Bromoethyl)pyrrolidine-2,5-dione

This guide provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **1-(2-Bromoethyl)pyrrolidine-2,5-dione** (CAS No. 55943-72-1). Adherence to these guidelines is crucial for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- IUPAC Name: **1-(2-bromoethyl)pyrrolidine-2,5-dione**[\[1\]](#)
- CAS Number: 55943-72-1[\[1\]](#)
- Molecular Formula: C₆H₈BrNO₂[\[1\]](#)
- Molecular Weight: 206.04 g/mol [\[1\]](#)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **1-(2-Bromoethyl)pyrrolidine-2,5-dione** to minimize exposure and associated risks. The following table summarizes the required PPE for various laboratory operations.

Protection Type	Required Equipment	Specifications and Rationale
Eye & Face Protection	Chemical safety goggles and a face shield	Essential for preventing eye contact which can cause serious irritation. A face shield provides an additional layer of protection against splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Protects against skin contact, which can cause irritation and potential allergic reactions. Always inspect gloves for integrity before use and change them frequently.
Body Protection	Laboratory coat or chemical-resistant apron	Prevents contamination of personal clothing and protects the skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area or with a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is necessary.	This compound may cause respiratory irritation. ^{[2][3]} Engineering controls like a fume hood are the primary line of defense.

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is critical for maintaining a safe laboratory environment.

Handling Procedures:

- Preparation:
 - Ensure a calibrated and operational safety shower and eyewash station are readily accessible.
 - Verify that the chemical fume hood is functioning correctly.

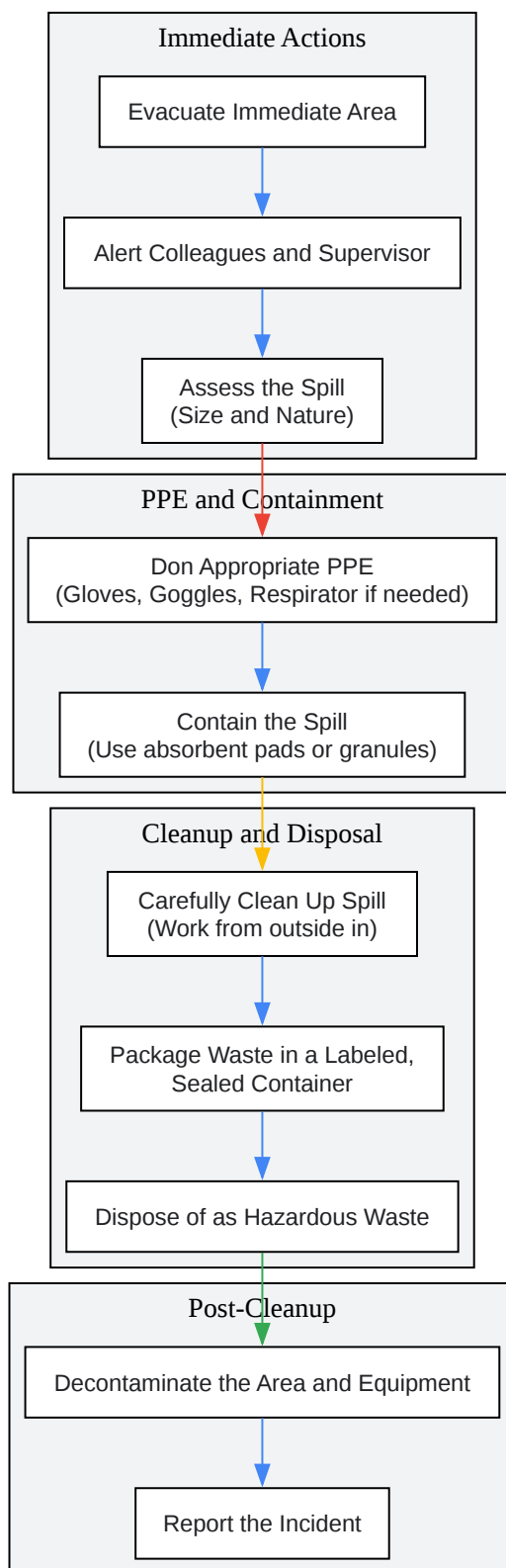
- Gather all necessary materials and equipment before starting the procedure.
- Personal Protective Equipment (PPE):
 - Don all required PPE as detailed in the table above before entering the designated handling area.
- Chemical Handling:
 - Conduct all manipulations of **1-(2-Bromoethyl)pyrrolidine-2,5-dione** within a certified chemical fume hood to minimize inhalation exposure.
 - Avoid direct contact with the skin, eyes, and clothing.[\[4\]](#)
 - Use compatible labware (e.g., glass, PTFE) to prevent reactions.
 - When transferring the substance, do so carefully to avoid generating dust or aerosols.[\[4\]](#)
- Post-Handling:
 - Thoroughly wash hands and any potentially exposed skin with soap and water after handling is complete.[\[2\]](#)
 - Decontaminate the work surface and any equipment used during the procedure.

Storage Plan:

- Store **1-(2-Bromoethyl)pyrrolidine-2,5-dione** in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)[\[5\]](#)
- Keep the container away from incompatible materials, such as strong oxidizing agents.
- The storage area should be clearly labeled with the appropriate hazard warnings.
- It is recommended to store the container in a locked cabinet or area with restricted access.[\[2\]](#)

Spill Response Workflow

In the event of a spill, a prompt and organized response is essential to mitigate potential hazards. The following workflow outlines the necessary steps.



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